

Isoquinolin-3-amine safety and handling precautions

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Compound of Interest

Compound Name: *isoquinolin-3-amine*

Cat. No.: *B1296679*

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An In-Depth Technical Guide to the Safety and Handling of **Isoquinolin-3-amine**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is compiled from publicly available safety data sheets and chemical databases. It is not a substitute for a comprehensive, substance-specific Safety Data Sheet (SDS) and a thorough risk assessment prior to handling.

Chemical Identification and Properties

Isoquinolin-3-amine is a heterocyclic aromatic amine with a molecular formula of $C_9H_8N_2$. It is a solid at room temperature and is utilized as a building block in organic synthesis, particularly in the development of novel pharmaceutical compounds.

Property	Value	Source
Molecular Formula	C ₉ H ₈ N ₂	--INVALID-LINK--[1]
Molecular Weight	144.17 g/mol	--INVALID-LINK--[2]
CAS Number	25475-67-6	--INVALID-LINK--[2]
Appearance	Solid	--INVALID-LINK--[3]
Melting Point	174-178 °C	--INVALID-LINK--[3]
Synonyms	3-Aminoisoquinoline, 3-Isoquinolinamine	--INVALID-LINK--[2]

Hazard Identification and Classification



Isoquinolin-3-amine is classified as a hazardous substance. The following tables summarize its GHS classification and associated hazard and precautionary statements.

GHS Hazard Classification

Hazard Class	Category	GHS Code
Acute Toxicity, Oral	4	H302
Acute Toxicity, Dermal	3	H311
Skin Irritation	2	H315
Serious Eye Irritation	2A	H319
Specific Target Organ Toxicity, Single Exposure	3 (Respiratory tract irritation)	H335
Hazardous to the Aquatic Environment, Chronic	3	H412

Sources: --INVALID-LINK--[4], --INVALID-LINK--[5]

GHS Label Elements

Pictograms		alt text
		alt text
Signal Word	Danger	
Hazard Statements	H302: Harmful if swallowed.[4][5] H311: Toxic in contact with skin.[5] H315: Causes skin irritation.[4][5] H319: Causes serious eye irritation.[4][5] H335: May cause respiratory irritation.[4] H412: Harmful to aquatic life with long lasting effects.[5]	
Precautionary Statements	Prevention: P261, P264, P270, P273, P280[4][5] [6] Response: P301+P312, P302+P352, P305+P351+P338, P312, P330, P332+P313, P337+P313, P361+P364[5][6] Storage: P405[5] Disposal: P501[5]	

Quantitative Toxicity Data

Specific quantitative toxicity data, such as LD₅₀ (median lethal dose) values for **Isoquinolin-3-amine**, are not readily available in the public domain. In the absence of this data, the compound should be treated as having significant toxic potential based on its GHS classification.

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **Isoquinolin-3-amine**.

Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles and a face shield. [5]
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Ensure full body coverage.[5][7]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[8][9]

Engineering Controls

All work with **Isoquinolin-3-amine** should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[10] Safety showers and eyewash stations must be readily accessible.[8]

General Handling Procedures

- Avoid all personal contact, including inhalation.[11]
- Do not eat, drink, or smoke in the laboratory.[7]
- Wash hands thoroughly after handling.[5]
- Weigh the substance in a contained environment (e.g., in a fume hood).
- Keep the container tightly closed when not in use.[5]

Storage

Store in a tightly closed container in a cool, dry, and well-ventilated area.[5] Keep locked up and away from incompatible materials such as strong oxidizing agents and acids.[8]

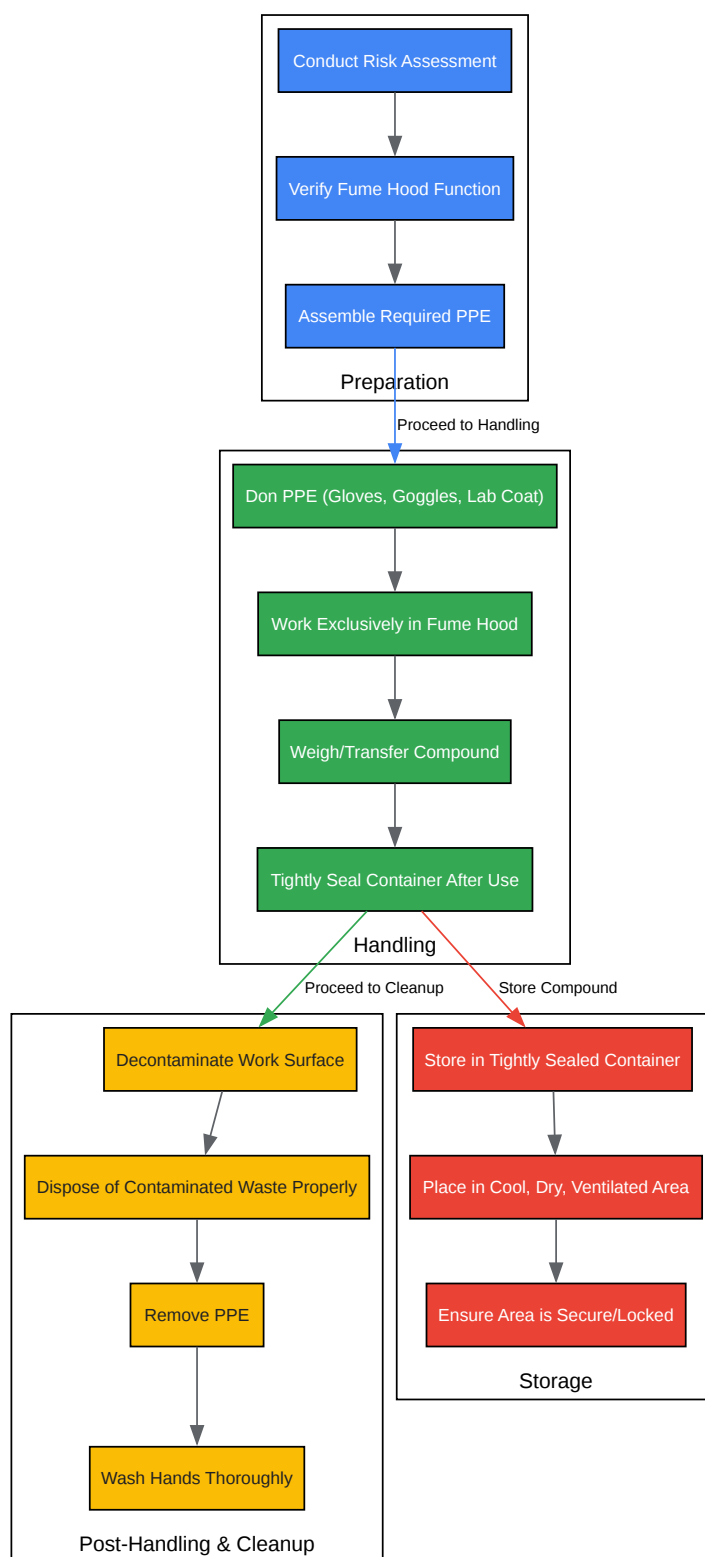


Diagram 1: Safe Handling Workflow for Isoquinolin-3-amine

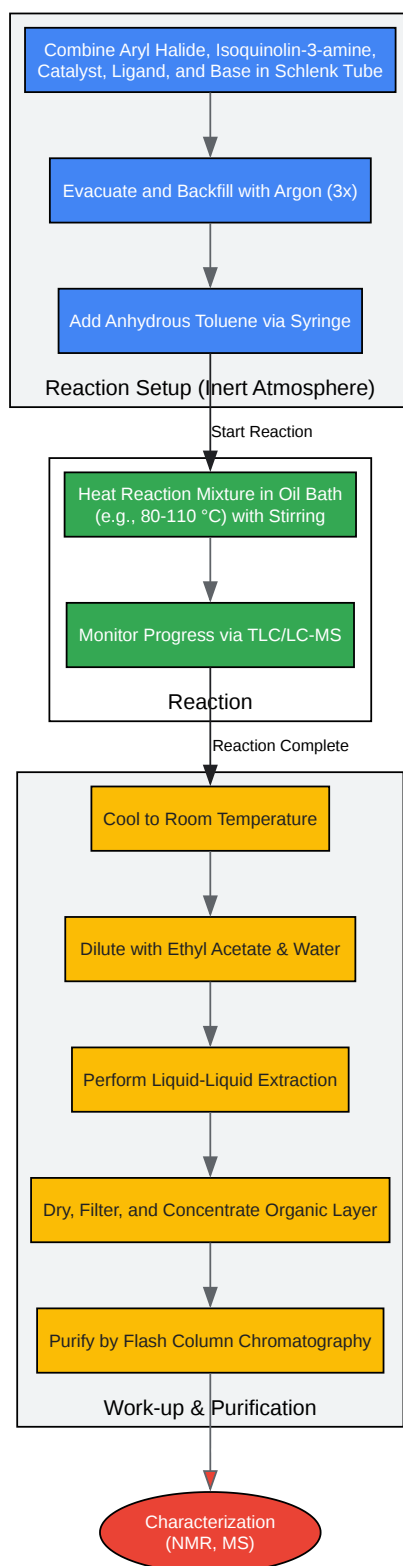


Diagram 2: Experimental Workflow for Buchwald-Hartwig Amination

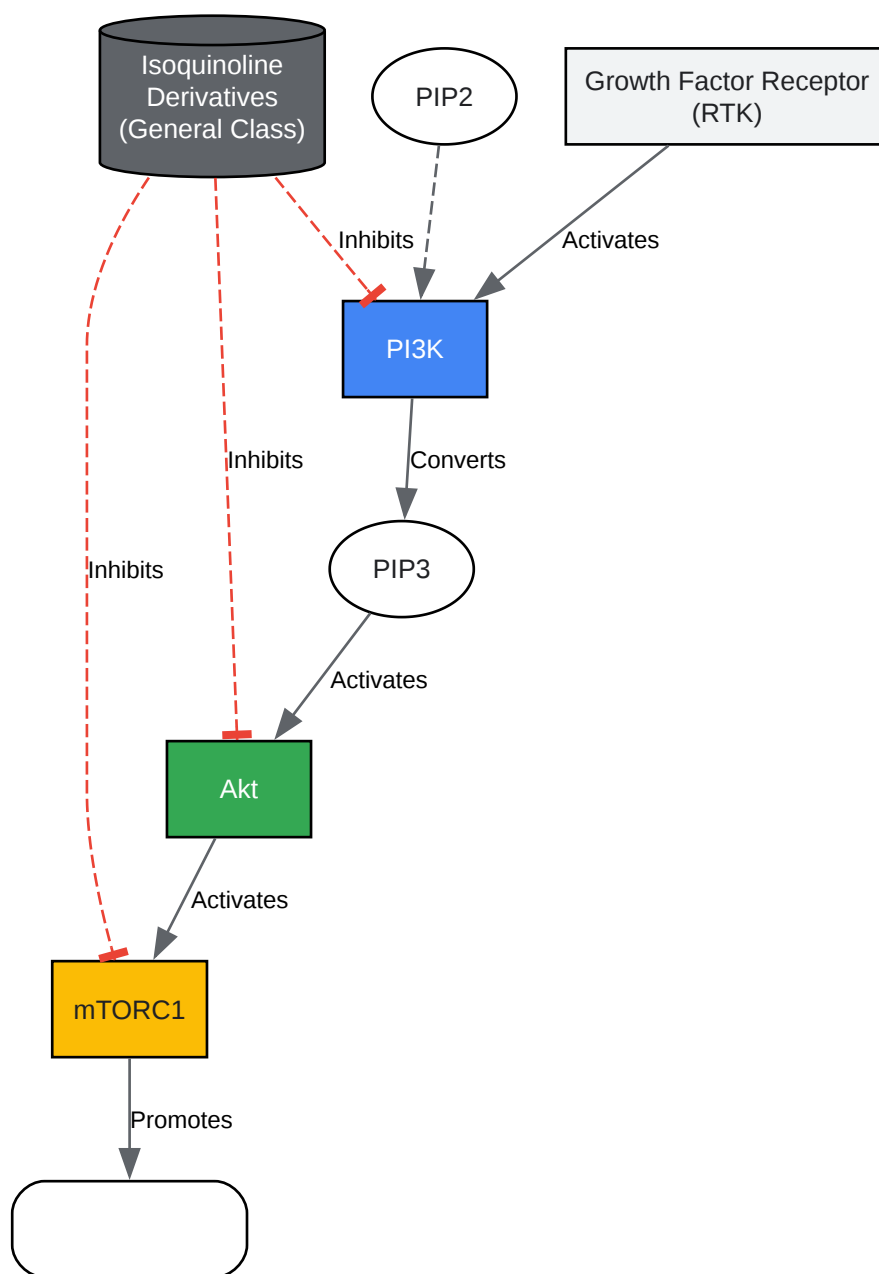


Diagram 3: Generalized PI3K/Akt/mTOR Signaling Pathway

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